

# Flueneitil: A Technical Overview of a Discontinued Acaricide

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## Compound of Interest

Compound Name: *Flueneitil*

Cat. No.: *B1672873*

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a consolidated overview of the available scientific and technical data on **Flueneitil**. It should be noted that **Flueneitil** is a compound formerly used as an insecticide and acaricide and is no longer manufactured or registered for use as a pesticide in the United States.<sup>[1]</sup> Consequently, in-depth research into its biological mechanisms of action and detailed experimental protocols are not widely available in the public domain. This document summarizes the existing data on its chemical properties and known toxicological profile.

## Core Chemical and Physical Data

A summary of the key quantitative data for **Flueneitil** is presented in the table below, compiled from various chemical databases.<sup>[1][2][3][4]</sup>

Property	Value	Source
Molecular Formula	C <sub>16</sub> H <sub>15</sub> FO <sub>2</sub>	
Molecular Weight	258.29 g/mol	
CAS Number	4301-50-2	
IUPAC Name	2-fluoroethyl 2-(4-phenylphenyl)acetate	
Appearance	Solid	
Synonyms	Fluenethyl, Mytrol, Lambrol	

## Toxicological Profile

**Flueneitil** is characterized by its high toxicity to mammals. It is classified as fatal if swallowed or in contact with skin. Due to its hazardous nature, specific handling precautions are necessary, including the use of protective gloves and clothing.

## Experimental Protocols

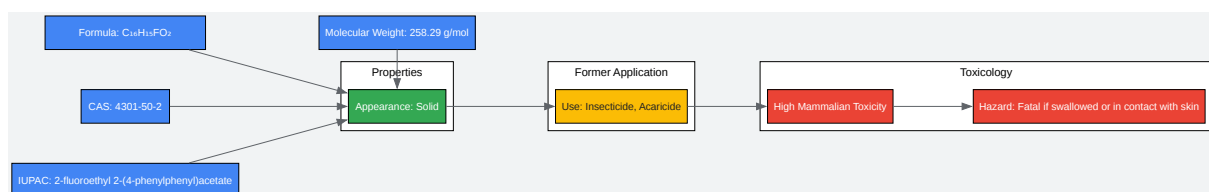
Detailed experimental protocols for the synthesis, toxicological analysis, or investigation of the mechanism of action of **Flueneitil** are not readily available in peer-reviewed scientific literature. General analytical methods for the detection of pesticide residues, such as gas chromatography (GC) and liquid chromatography (LC) coupled with mass spectrometry (MS), would be applicable for the detection of **Flueneitil**.

## Signaling Pathways and Mechanism of Action

There is a significant lack of information in the public domain regarding the specific signaling pathways modulated by **Flueneitil** or its precise molecular mechanism of action. As a former pesticide, its development was focused on its toxic effects on target organisms (mites and insects), and it appears that extensive research into its effects on mammalian cellular signaling, which would be relevant to drug development professionals, was not conducted or published.

## Logical Relationship Diagram

The following diagram illustrates the logical flow of the available information concerning **Fluenetil**.



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Fig. 1: Logical flow of available information on **Fluenetil**.

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## References

- 1. Fluenetil - Wikipedia [en.wikipedia.org]
- 2. Fluenetil | C<sub>16</sub>H<sub>15</sub>FO<sub>2</sub> | CID 20288 - PubChem [pubchem.ncbi.nlm.nih.gov]
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